

# Anwendungs- und Protokollhinweise zur thermogravimetrischen Analyse (TGA) von Eisentartrat

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Eisentartrat*

Cat. No.: *B12056577*

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: Die thermogravimetrische Analyse (TGA) ist eine grundlegende thermische Analysetechnik, die zur Charakterisierung einer Vielzahl von Materialien, einschließlich pharmazeutischer Wirkstoffe und Hilfsstoffe, eingesetzt wird.[1][2][3][4] Bei diesem Verfahren wird die Masse einer Probe als Funktion der Temperatur oder der Zeit in einer kontrollierten Atmosphäre gemessen.[2][5][6] Diese Anwendungsbeschreibung beschreibt ein detailliertes Protokoll für die thermogravimetrische Analyse von **Eisentartrat**, einer metallorganischen Verbindung, die in verschiedenen industriellen Anwendungen, einschließlich als Lebensmittelzusatzstoff (E 534), Verwendung findet.[7][8] Die thermische Zersetzung von **Eisentartrat** liefert wichtige Informationen über seine thermische Stabilität, den Hydratationsgrad und die Zusammensetzung des Endprodukts nach der Zersetzung.

## Prinzip der thermogravimetrischen Analyse

Die TGA misst die Gewichtsänderung einer Probe, während sie einem kontrollierten Temperaturprogramm unterzogen wird.[3][4] Gewichtsverluste treten typischerweise durch Prozesse wie Dehydratisierung, Zersetzung oder Verdampfung auf.[9] Gewichtszunahmen können durch Reaktionen mit der Atmosphäre, wie z. B. Oxidation, entstehen.[9][10] Die resultierende Kurve, die das Gewicht gegen die Temperatur aufträgt, liefert ein quantitatives Maß für die stattfindenden Veränderungen und die Temperaturen, bei denen sie auftreten.

# Experimentelles Protokoll

Dieses Protokoll beschreibt die Durchführung einer thermogravimetrischen Analyse von Eisen(III)-tartrat-Hydrat.

## 1. Benötigte Geräte und Materialien:

- Thermogravimetrischer Analysator (TGA) mit angeschlossener Mikrowaage und Ofen
- Steuerungs- und Datenerfassungssoftware
- Probenbehälter (Tiegel), z. B. aus Platin oder Aluminiumoxid[2]
- Präzisionswaage (zur Probenvorbereitung)
- Spatel
- **Eisentartrat**-Probe
- Spülgase (z. B. hochreiner Stickstoff für eine inerte Atmosphäre oder Luft/Sauerstoff für eine oxidative Atmosphäre)

## 2. Probenvorbereitung:

- Stellen Sie sicher, dass die **Eisentartrat**-Probe homogen ist.
- Trieren Sie einen sauberen, leeren TGA-Tiegel auf der Präzisionswaage.
- Wiegen Sie eine geeignete Menge der Probe (typischerweise 5-10 mg) direkt in den TGA-Tiegel ein. Notieren Sie die exakte Einwaage.
- Platzieren Sie den Tiegel vorsichtig im TGA-Gerät.

## 3. Instrumenten-Setup und Messung:

- Starten Sie die TGA-Software und geben Sie die Probenidentifikation und die exakte Einwaage ein.
- Stellen Sie die experimentellen Parameter ein:

- Spülgas: Wählen Sie das gewünschte Gas (z. B. Stickstoff oder Luft). Stellen Sie eine konstante Flussrate ein (z. B. 20-50 ml/min).[\[11\]](#)
- Temperaturprogramm:
  - Anfangstemperatur: Raumtemperatur (z. B. 30 °C).
  - Endtemperatur: Bis zu 1000 °C, um die vollständige Zersetzung sicherzustellen.[\[12\]](#)
  - Heizrate: Eine lineare Heizrate von 10 °C/min oder 20 °C/min ist üblich.[\[11\]](#)[\[12\]](#)
  - Isotherme Segmente: Können bei Bedarf hinzugefügt werden, um bestimmte Reaktionen abzuschließen.
- Starten Sie die Messung. Das Gerät heizt die Probe gemäß dem definierten Programm auf und zeichnet kontinuierlich die Masse und die Temperatur auf.
- Nach Abschluss der Messung lassen Sie das Gerät auf Raumtemperatur abkühlen, bevor Sie den Probenbehälter entnehmen.

#### 4. Datenauswertung:

- Die Software stellt die Ergebnisse als TGA-Kurve dar (Masse in % auf der y-Achse gegen Temperatur in °C auf der x-Achse).
- Bestimmen Sie die Temperaturbereiche der einzelnen Zersetzungsstufen.
- Quantifizieren Sie den prozentualen Massenverlust für jede Stufe.
- Analysieren Sie die verbleibende Restmasse am Ende des Experiments.

## Ergebnisse und Datenauswertung

Die thermische Zersetzung von Eisen(III)-tartrat-Hydrat verläuft typischerweise in mehreren Stufen. Eine Studie zur Zersetzung von Eisen(III)-tartrat-Pentahydrat ( $\text{Fe}_2(\text{C}_4\text{H}_4\text{O}_6)_3 \cdot 5\text{H}_2\text{O}$ ) in Luft zeigte einen zweistufigen Prozess.[\[12\]](#)

Tabelle 1: Thermische Zersetzungsdaten für Eisen(III)-tartrat-Pentahydrat in Luft[\[12\]](#)

Zersetzungsstufe	Temperaturbereich (°C)	Beobachteter Massenverlust (%)	Theoretischer Massenverlust (%)	Prozessbeschreibung
1	50 - 120	13,93	13,56	Dehydratisierung (Verlust von 5 H <sub>2</sub> O)
2	200 - 290	61,96	65,04	Zersetzung von wasserfreiem Eisentartrat zu Eisen(III)-oxid (Fe <sub>2</sub> O <sub>3</sub> )

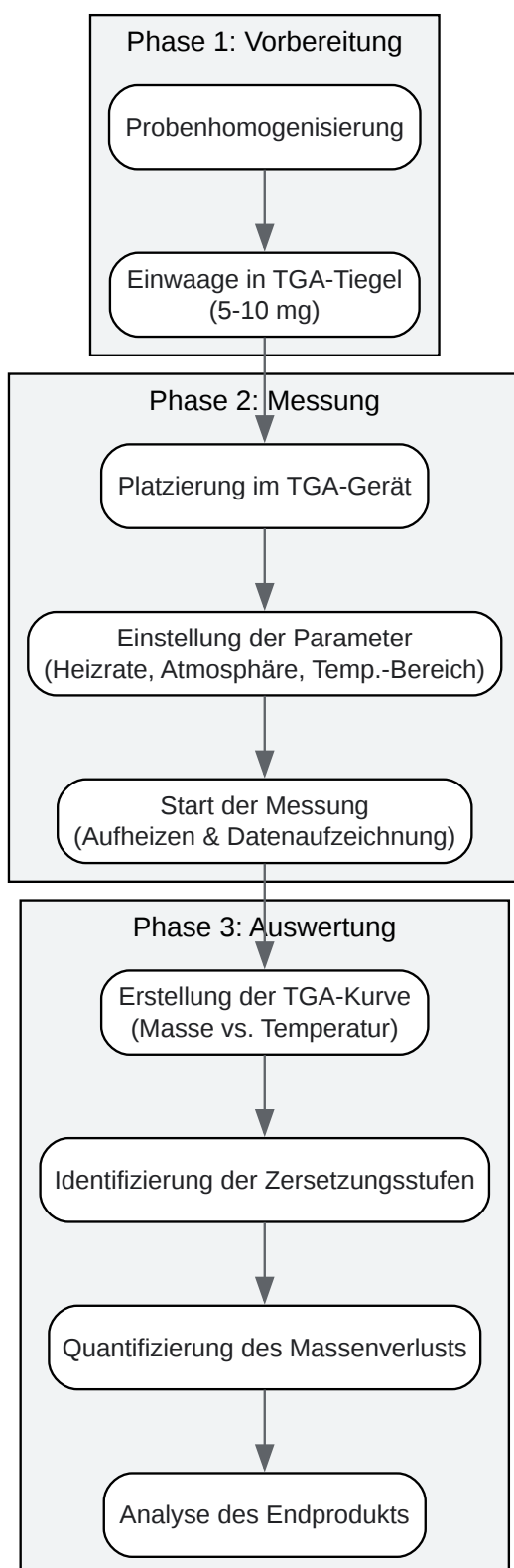
Eine andere Untersuchung an Eisen(II)-tartrat-Dihydrat (FeC<sub>4</sub>H<sub>4</sub>O<sub>6</sub>·2H<sub>2</sub>O), die in Stickstoffatmosphäre durchgeführt wurde, liefert vergleichbare, aber unterschiedliche Zersetzungsmuster aufgrund der unterschiedlichen Oxidationsstufe des Eisens und der inerten Atmosphäre.[\[11\]](#)

Zusammenfassend lässt sich sagen:

- Stufe 1: Der erste Massenverlust bei relativ niedrigen Temperaturen (typischerweise unter 150 °C) ist auf die Abgabe von Kristallwasser (Dehydratisierung) zurückzuführen.[\[12\]](#)
- Stufe 2: Der signifikante Massenverlust bei höheren Temperaturen (über 200 °C) entspricht der Zersetzung des organischen Tartrat-Anteils.[\[12\]](#)
- Endprodukt: In einer oxidativen Atmosphäre (Luft) ist das Endprodukt typischerweise thermisch stabiles Eisen(III)-oxid (Fe<sub>2</sub>O<sub>3</sub>).[\[12\]](#)

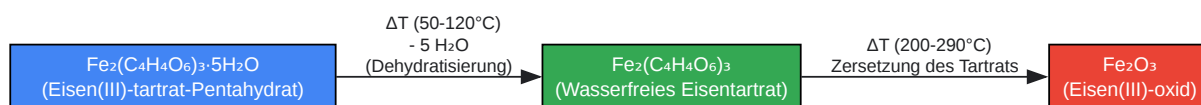
## Visualisierungen

Die folgenden Diagramme veranschaulichen den experimentellen Arbeitsablauf der TGA und den Zersetzungspfad von **Eisentartrat**.



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf einer TGA-Messung.



[Click to download full resolution via product page](#)

Abbildung 2: Zersetzungspfad von Eisen(III)-tartrat-Hydrat.

## Schlussfolgerung

Die thermogravimetrische Analyse ist eine leistungsstarke Technik zur Untersuchung der thermischen Stabilität und Zersetzung von **Eisentartrat**. Das hier vorgestellte Protokoll ermöglicht eine reproduzierbare und genaue Charakterisierung. Die Analyse der Zersetzungsstufen liefert wertvolle Einblicke in die Materialzusammensetzung, insbesondere den Hydratationsgrad und den anorganischen Restgehalt nach der Kalzinierung. Diese Informationen sind für die Qualitätskontrolle, die Stabilitätsbewertung und die Materialentwicklung in der pharmazeutischen und chemischen Industrie von entscheidender Bedeutung.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mt.com [mt.com]
- 2. Thermogravimetrische Analyse – Wikipedia [de.wikipedia.org]
- 3. Thermogravimetrische Analyse – Wie die TGA Ihnen bei der Analyse hilft [torontech.com]
- 4. mt.com [mt.com]
- 5. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 6. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 7. Eisentartrat – Wikipedia [de.wikipedia.org]

- 8. Eisentartrat - ChemInfo Public [[recherche.chemikalieninfo.de](https://recherche.chemikalieninfo.de)]
- 9. tainstruments.com [[tainstruments.com](https://tainstruments.com)]
- 10. elib.dlr.de [[elib.dlr.de](https://elib.dlr.de)]
- 11. ias.ac.in [[ias.ac.in](https://ias.ac.in)]
- 12. fsc.stafpu.bu.edu.eg [[fsc.stafpu.bu.edu.eg](https://fsc.stafpu.bu.edu.eg)]
- To cite this document: BenchChem. [Anwendungs- und Protokollhinweise zur thermogravimetrischen Analyse (TGA) von Eisentartrat]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12056577#thermogravimetrische-analyse-tga-von-eisentartrat>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)